

## Health and safety handling protocols for Pigment Yellow 14 powder

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Compound of Interest		
Compound Name:	Pigment Yellow 14	
Cat. No.:	B2915567	Get Quote

# Technical Support Center: Pigment Yellow 14 Powder

This guide provides essential health and safety information for handling **Pigment Yellow 14** powder in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe experimental practices.

#### **Frequently Asked Questions (FAQs)**

Q1: What are the primary health hazards associated with Pigment Yellow 14 powder?

A1: **Pigment Yellow 14** powder is generally considered to have low acute toxicity. However, it can cause irritation to the eyes, skin, and respiratory tract.[1] Ingestion of the powder may lead to gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[1] It is also important to note that as a powder, it can form combustible dust concentrations in the air, posing a risk of a dust explosion under certain conditions.

Q2: What Personal Protective Equipment (PPE) is required when handling **Pigment Yellow 14** powder?

A2: To minimize exposure, the following PPE is recommended:

Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1]



- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[1][2]
- Respiratory Protection: In situations where dust may be generated, use an approved respirator.[1] Handling should ideally take place in a well-ventilated area or under a chemical fume hood.[1][3]

Q3: What is the proper procedure for storing **Pigment Yellow 14** powder?

A3: Store **Pigment Yellow 14** powder in a cool, dry place away from heat and ignition sources. [1][3] Keep the container tightly closed to prevent contamination and moisture absorption.[1][4]

Q4: What should I do in case of accidental skin or eye contact with the powder?

A4: In case of accidental contact, follow these first-aid measures immediately:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water. If irritation develops or persists, seek medical attention.[1]

Q5: How should I handle a spill of **Pigment Yellow 14** powder in the laboratory?

A5: For a minor spill, you can follow these steps:

- Alert personnel in the immediate area.
- Wear appropriate PPE, including a respirator, gloves, and safety goggles.
- Contain the spill to prevent it from spreading.
- Gently sweep or vacuum the powder to avoid generating dust. Do not use compressed air.
- Place the collected powder into a sealed, labeled container for proper waste disposal.
- Clean the spill area with a wet cloth or paper towels.



 Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.

For large spills, evacuate the area and contact your institution's environmental health and safety department.

**Troubleshooting Guide** 

Issue	Possible Cause	Solution
Eye or skin irritation after handling the powder	Inadequate PPE or accidental exposure.	Immediately follow the first-aid procedures for eye and skin contact. Review and improve your PPE practices for future experiments.
Coughing or respiratory irritation	Inhalation of airborne dust.	Move to a well-ventilated area or fresh air immediately. Ensure future handling is done in a fume hood or with appropriate respiratory protection.
Difficulty in cleaning up a spill without creating dust	Improper cleaning technique.	Lightly moisten the spilled powder with water before sweeping to minimize dust generation.
The powder appears clumpy or discolored	Improper storage leading to moisture absorption or contamination.	Discard the powder according to hazardous waste disposal procedures and obtain a fresh supply. Ensure proper storage conditions are maintained.

## **Quantitative Toxicological Data**



Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 5,000 mg/kg	[5][6]
LD50	Rat	Oral	> 10,000 mg/kg	[4]
LC50	Rat	Inhalation	> 230 mg/m <sup>3</sup>	[4]
LD50	Not Specified	Dermal	3,000 mg/kg bw	[4]
Occupational Exposure Limit (as nuisance dust)	-	-	TWA: 10 mg/m³ (Total dust)	[5]
Occupational Exposure Limit (as nuisance dust)	-	-	TWA: 5 mg/m³ (Respirable fraction)	[5]

# Experimental Protocols OECD Guideline 404: Acute Dermal Irritation/Corrosion (Summary)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Animal Selection: A single healthy young adult albino rabbit is typically used for the initial test.
- Test Substance Application: Approximately 0.5 g of the solid **Pigment Yellow 14** powder is applied to a small area of clipped skin (about 6 cm<sup>2</sup>). The site is then covered with a gauze patch.
- Exposure: The exposure duration is 4 hours.
- Observation: After the exposure period, the patch and any residual test substance are removed. The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.



- Scoring: The severity of the skin reactions is scored.
- Confirmation: If an irritant response is observed, the test may be confirmed in up to two additional animals.

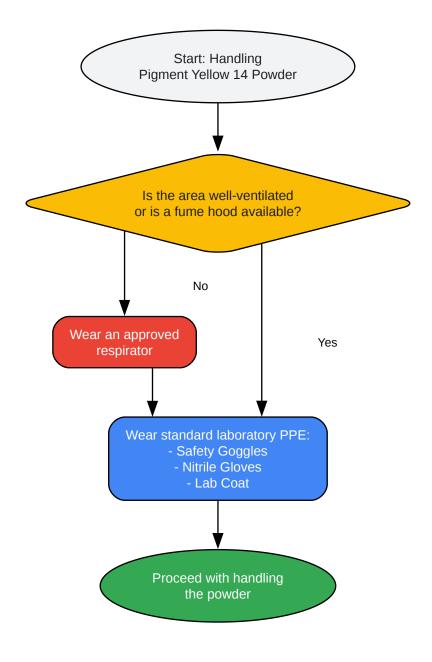
# OECD Guideline 405: Acute Eye Irritation/Corrosion (Summary)

This test assesses the potential of a substance to cause eye irritation or corrosion.

- Animal Selection: A single healthy young adult albino rabbit is used for the initial test.
- Test Substance Application: A small amount of Pigment Yellow 14 powder (typically 0.1 mL by volume) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24,
   48, and 72 hours after application.
- Scoring: Ocular lesions are scored to determine the level of irritation.
- Confirmation: If an irritant response is observed, the test may be confirmed in up to two additional animals.

#### **Visual Guides**

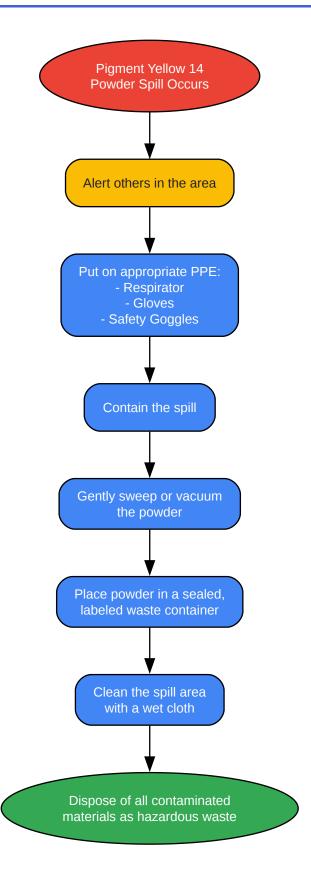




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Caption: PPE Selection Workflow for Pigment Yellow 14 Powder.





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Caption: Spill Response Workflow for Pigment Yellow 14 Powder.



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